

2',3',5'-Trifluoroacetophenone: A Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name: 2',3',5'-Trifluoroacetophenone

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Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **2',3',5'-trifluoroacetophenone**, a fluorinated ketone of interest in medicinal chemistry and materials science. Due to a lack of specific quantitative data in publicly available literature for this particular isomer, this document focuses on providing detailed experimental protocols for determining its solubility and stability profiles. These methodologies are based on industry-standard practices and regulatory guidelines, enabling researchers to generate the necessary data for their specific applications. This guide includes structured tables for data presentation and utilizes Graphviz diagrams to visualize experimental workflows, offering a practical framework for the physicochemical characterization of **2',3',5'-trifluoroacetophenone**.

Introduction

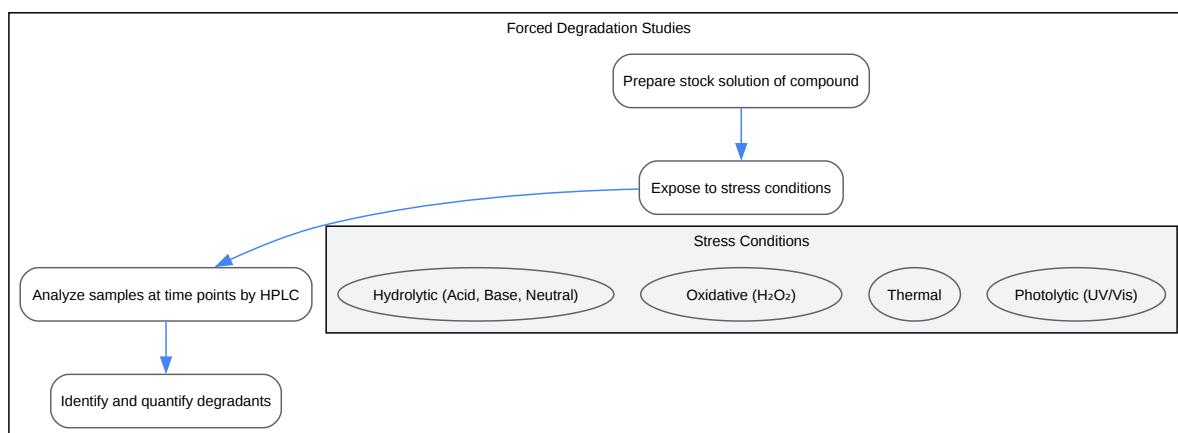
2',3',5'-Trifluoroacetophenone (Figure 1) is an aromatic ketone characterized by the presence of three fluorine atoms on the phenyl ring. The introduction of fluorine can significantly alter the physicochemical properties of organic molecules, including their solubility, stability, and biological activity. As such, a thorough understanding of these properties is crucial for its application in drug discovery, agrochemical development, and materials science.

This guide addresses the current knowledge gap regarding the solubility and stability of **2',3',5'-trifluoroacetophenone**. While basic properties such as its molecular formula ($C_8H_5F_3O$),

molecular weight (174.12 g/mol), and CAS number (243459-93-0) are established, detailed experimental data on its behavior in various solvents and under different environmental stressors are not readily available.^[1] One source qualitatively describes it as a colorless liquid with a boiling point of 80-81 °C, a density of 1.37 g/cm³, and soluble in most organic solvents.^[2]

Therefore, this document serves as a practical resource for researchers by providing detailed, step-by-step experimental protocols for determining the thermodynamic and kinetic solubility, as well as the stability of **2',3',5'-trifluoroacetophenone** under hydrolytic, oxidative, thermal, and photolytic stress conditions.

Figure 1: Chemical Structure of **2',3',5'-Trifluoroacetophenone**



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